

HPLC method for quantification of (+)-7'-Methoxylariciresinol

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Compound of Interest

Compound Name: (+)-7'-Methoxylariciresinol

Cat. No.: B14748982

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An HPLC-UV method for the quantification of the lignan **(+)-7'-Methoxylariciresinol** has been developed and validated, offering a precise and reliable tool for researchers, scientists, and drug development professionals. This application note provides a detailed protocol for the chromatographic separation and quantification of this compound, which is of interest for its potential biological activities.

The method utilizes reversed-phase chromatography on a C18 column with a gradient elution of acetonitrile and water, both containing 0.1% formic acid, ensuring optimal separation. UV detection at 280 nm is employed for quantification. The protocol has been validated according to the International Council for Harmonisation (ICH) guidelines, demonstrating excellent linearity, accuracy, and precision.

Experimental Protocols

Materials and Reagents

- **(+)-7'-Methoxylariciresinol** reference standard (purity ≥98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Formic acid (analytical grade)

- 0.22 µm syringe filters

Instrumentation and Chromatographic Conditions

A standard High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector is used.

Table 1: HPLC Instrumentation and Conditions

Parameter	Specification
HPLC System	Quaternary pump, autosampler, column oven, UV-Vis detector
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Elution	0-5 min: 20% B 5-25 min: 20% to 80% B 25-30 min: 80% B 30.1-35 min: 20% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 280 nm
Injection Volume	10 µL
Run Time	35 minutes

Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **(+)-7'-Methoxylariciresinol** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to achieve concentrations ranging from 1 to 100 µg/mL. These solutions are used to construct the calibration curve.

Sample Preparation

This protocol is a general guideline for the extraction of **(+)-7'-Methoxylariciresinol** from a plant matrix. The user may need to optimize the procedure for their specific sample type.

- **Grinding:** Grind the dried plant material to a fine powder.
- **Extraction:** Accurately weigh 1 g of the powdered sample and place it in a flask. Add 20 mL of methanol and sonicate for 30 minutes.
- **Centrifugation:** Centrifuge the extract at 4000 rpm for 15 minutes.
- **Filtration:** Collect the supernatant and filter it through a 0.22 µm syringe filter into an HPLC vial.
- **Dilution:** If necessary, dilute the sample with methanol to ensure the concentration of **(+)-7'-Methoxylariciresinol** falls within the linear range of the calibration curve.

Method Validation Data

The developed HPLC method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy. The results are summarized in the tables below.

Table 2: Linearity, LOD, and LOQ

Parameter	Result
Linear Range	1 - 100 µg/mL
Regression Equation	$y = 25483x + 1572$
Correlation Coefficient (r^2)	0.9995
Limit of Detection (LOD)	0.25 µg/mL
Limit of Quantification (LOQ)	0.75 µg/mL

Table 3: Precision

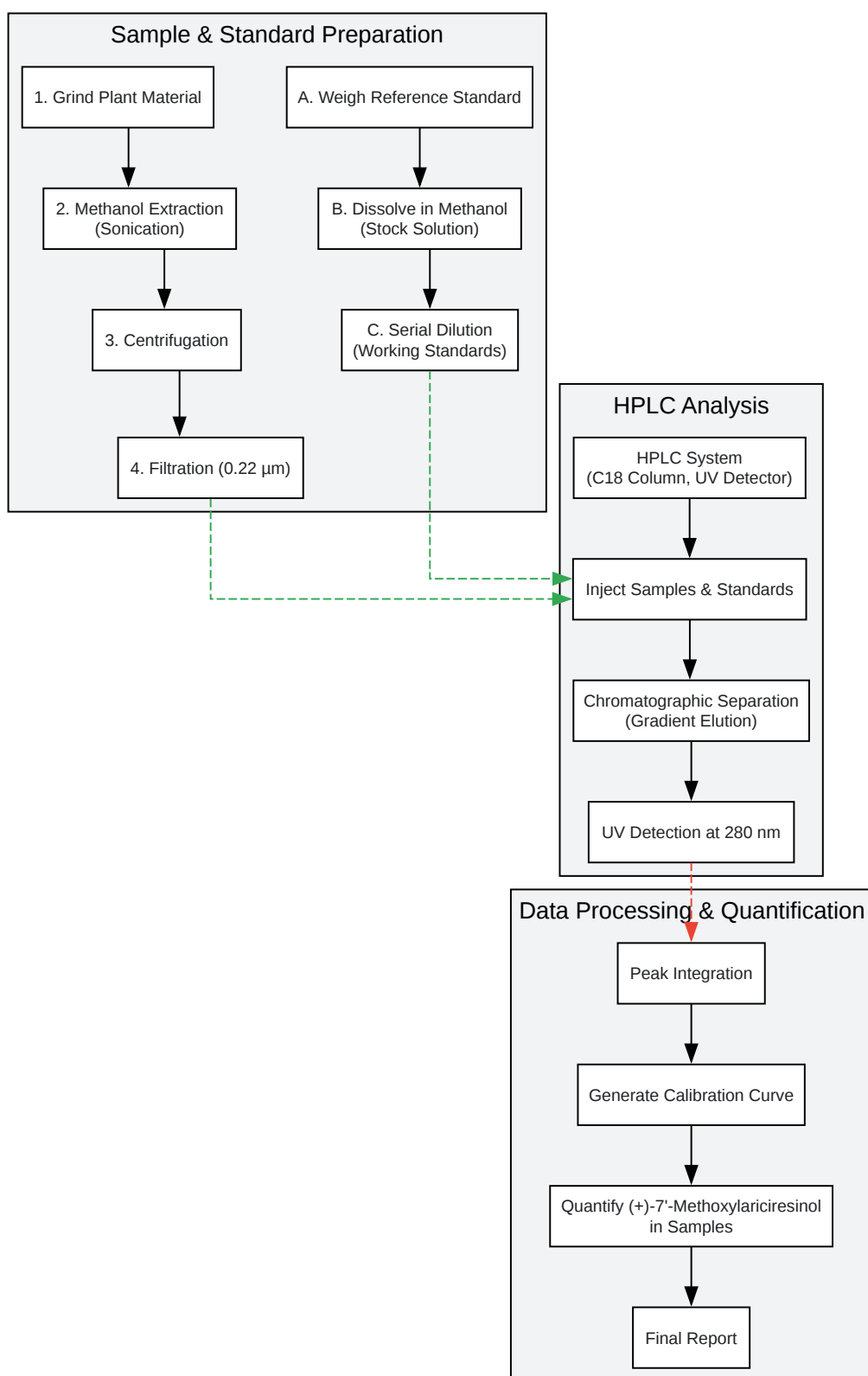
Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6 over 3 days)
5	1.85	2.45
25	1.10	1.98
75	0.85	1.52

Table 4: Accuracy (Recovery)

Spiked Concentration (µg/mL)	Amount Recovered (µg/mL)	Recovery (%)	%RSD (n=3)
10	9.89	98.9	1.62
50	50.85	101.7	1.15
90	89.28	99.2	0.98

Workflow Visualization

The following diagram illustrates the experimental workflow for the quantification of **(+)-7'-Methoxylariciresinol**.



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Caption: Workflow for HPLC quantification of **(+)-7'-Methoxylariciresinol**.

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